

Barium Arsenate Ksp Values & Experimental Conditions

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Compound Focus: Barium arsenate

CAS No.: 13477-04-8

Cat. No.: S1509847

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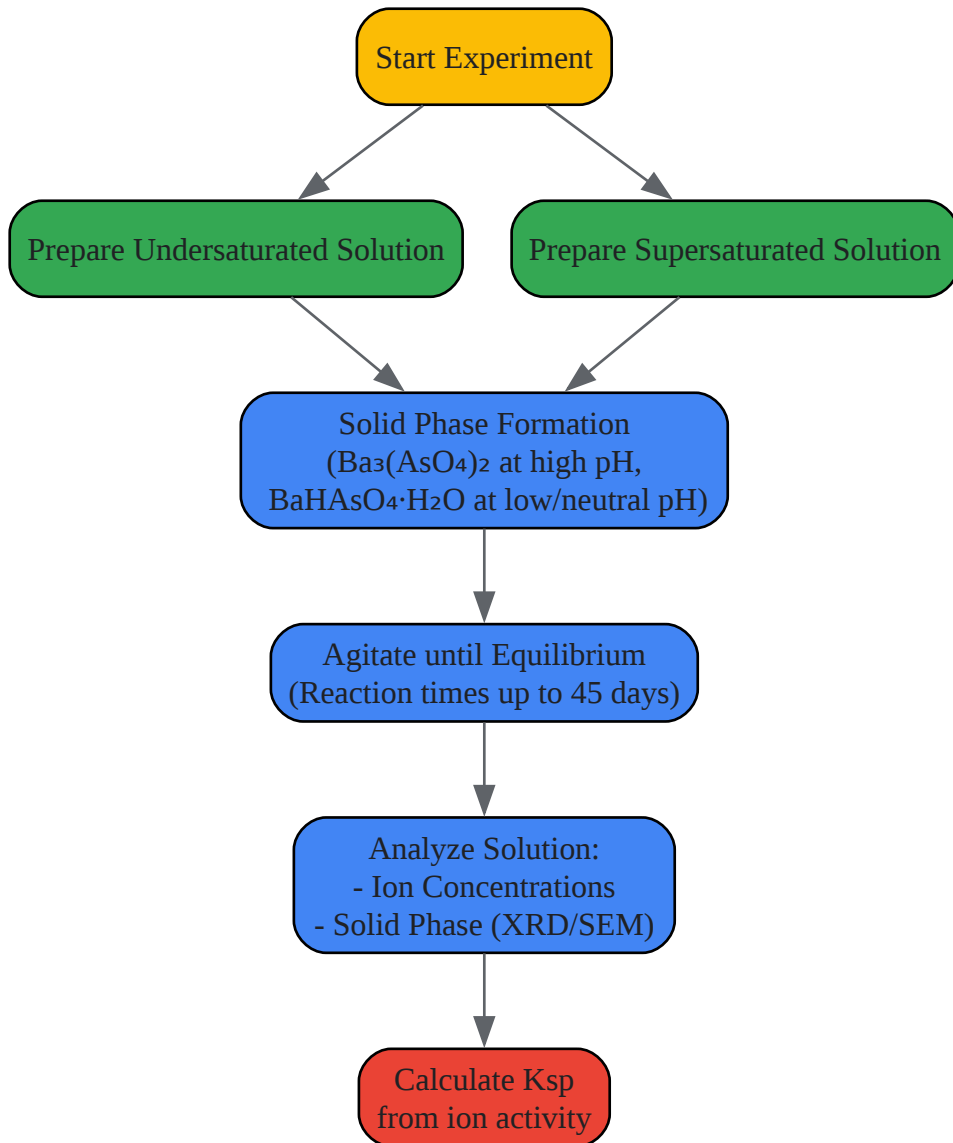
Compound	Reported Ksp Value	pKsp (-log Ksp)	Experimental Method & Conditions	Citation / Source
Ba₃(AsO₄)₂	$10^{-23.53}$ or $\sim 3.0 \times 10^{-24}$	23.53	Approach: Precipitation & dissolution. pH: High (13.03, 13.10). Key Finding: Identified as the stable solid phase at high pH.	[1]
Ba₃(AsO₄)₂	$10^{-21.62}$ or $\sim 2.4 \times 10^{-22}$	21.62	Approach: Equilibrium study from under- and super-saturation. Duration: Up to 45 days. Key Finding: Value is significantly less stable than prior literature data.	[2] [3]
BaHAsO₄·H₂O	$10^{-5.60}$ or $\sim 2.5 \times 10^{-6}$	5.60	Approach: Precipitation. pH: Low and neutral (3.63-7.43). Key Finding: Favored formation at neutral to low pH.	[1]

Detailed Experimental Protocols

The Ksp values in the table were determined through rigorous experimentation designed to establish true thermodynamic equilibrium.

Precipitation and Dissolution Protocol (for Ba₃(AsO₄)₂ and BaHAsO₄·H₂O)

This methodology involves approaching equilibrium from both undersaturation (dissolution) and supersaturation (precipitation) to validate the consistency of the resulting solid phase and its solubility.



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Experimental workflow for K_{sp} determination via precipitation and dissolution [1] [2] [3].

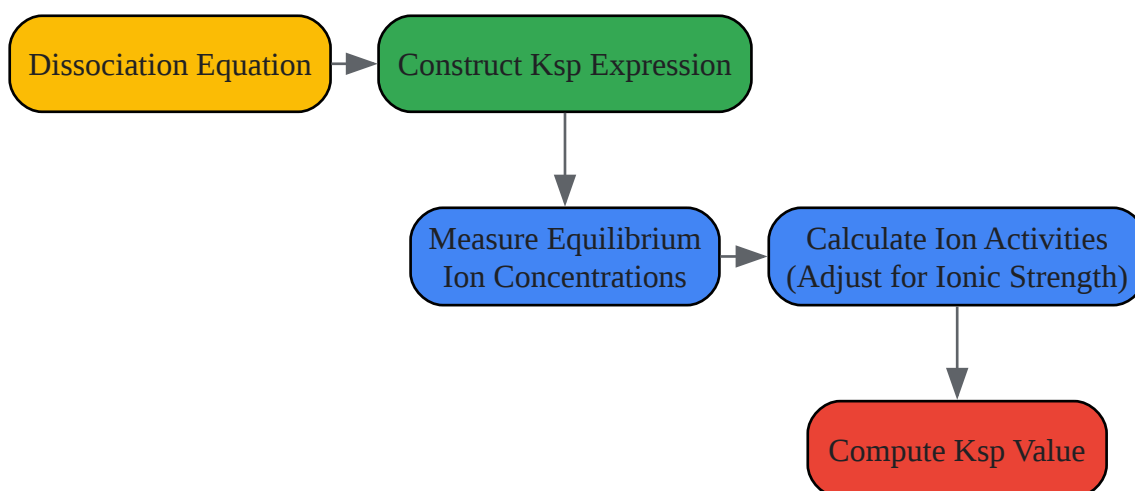
Key Procedural Details:

- **pH Control:** The formation of specific solid phases is highly dependent on pH. Research shows that $\text{BaHAsO}_4 \cdot \text{H}_2\text{O}(\text{c})$ is the favored and stable phase in low to neutral pH conditions (3.63-7.43), while $\text{Ba}_3(\text{AsO}_4)_2(\text{c})$ is the sole solid phase precipitated at high pH (13.03, 13.10) [1].

- **Solid Phase Characterization:** After experiments, solids are analyzed using techniques like **X-ray Diffraction (XRD)** and **Scanning Electron Microscopy (SEM)**. This confirms the identity of the solid phase and checks for changes before and after dissolution, ensuring the correct K_{sp} is assigned [1].
- **Equilibrium Approach:** Conducting experiments from both directions (undersaturation and supersaturation) and varying ionic strength helps verify that the measured solubility is truly representative of a stable, equilibrium solid phase and not a metastable one [2] [3].

Solubility Product Calculation

The solubility product (K_{sp}) is calculated from the measured concentrations of the constituent ions at equilibrium, adjusted for their activity.



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Workflow for calculating K_{sp} from experimental data [1] [4].

Calculation Steps:

- **Write the Dissociation Equation:**
 - For $\text{Ba}_3(\text{AsO}_4)_2$: $\text{Ba}_3(\text{AsO}_4)_2(s) \rightleftharpoons 3\text{Ba}^{2+}(aq) + 2\text{AsO}_4^{3-}(aq)$ [4]
 - For $\text{BaHAsO}_4 \cdot \text{H}_2\text{O}$: $\text{BaHAsO}_4 \cdot \text{H}_2\text{O}(s) \rightleftharpoons \text{Ba}^{2+}(aq) + \text{HAsO}_4^{2-}(aq) + \text{H}_2\text{O}(l)$
- **Write the Ksp Expression:**
 - For $\text{Ba}_3(\text{AsO}_4)_2$: $K_{sp} = [\text{Ba}^{2+}]^3 \cdot [\text{AsO}_4^{3-}]^2$ [4]
 - For $\text{BaHAsO}_4 \cdot \text{H}_2\text{O}$: $K_{sp} = [\text{Ba}^{2+}] \cdot [\text{HAsO}_4^{2-}]$
- **Measure and Calculate:** The concentrations of Ba^{2+} and arsenate ions (AsO_4^{3-} or HAsO_4^{2-}) in the equilibrium solution are measured analytically. These molar concentrations are used in the K_{sp}

expression. For greater accuracy, concentrations are often converted to **activities** to account for the effect of ionic strength in the solution [1] [2].

Key Considerations for Researchers

- **Data Inconsistency:** The thermodynamic data for **barium arsenates** has historically been inconsistent. The values reported in [2] and [3] suggest that $Ba_3(AsO_4)_2$ is significantly less stable than previously thought, which has major implications for predicting its behavior in environmental and industrial processes.
- **Stable Phase Determination:** Always consider the **pH** of your system. The stable solid phase controlling arsenic solubility in the presence of barium will switch between barium hydrogen arsenate and **barium arsenate** depending on the environmental conditions [1].

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References

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